

N,N'-Bis(acryloyl)cystamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **N,N'-Bis(acryloyl)cystamine**

Cat. No.: **B1207238**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N'-Bis(acryloyl)cystamine (BAC) is a chemical compound widely utilized in life sciences and materials research as a reversible cross-linking agent.^[1] Its unique structure, featuring a disulfide bond, allows for the formation of polymer networks that can be cleaved under specific reducing conditions. This property is particularly valuable in applications such as the formation of dissolvable polyacrylamide gels for the recovery of macromolecules after electrophoresis, and in the development of drug delivery systems with controlled release mechanisms.^{[1][2]} This guide provides an in-depth overview of the safety data, handling precautions, and experimental considerations for **N,N'-Bis(acryloyl)cystamine**.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N,N'-Bis(acryloyl)cystamine** is presented in Table 1. This data is essential for the safe handling, storage, and use of the compound in a laboratory setting.

Property	Value	Reference(s)
Molecular Formula	$C_{10}H_{16}N_2O_2S_2$	[3]
Molecular Weight	260.38 g/mol	[3]
CAS Number	60984-57-8	[3]
Appearance	White to off-white crystalline powder	[4]
Melting Point	121-125 °C	[4]
Boiling Point	538.0 ± 50.0 °C (Predicted)	[4]
Density	1.164 ± 0.06 g/cm³ (Predicted)	[4]
Solubility	Soluble in acetic acid (50 mg/mL). Slightly soluble in water.	[4][5]
Stability	Stable under recommended storage conditions. Incompatible with strong oxidizing agents.	[4][5]
Storage Temperature	-20°C	[5]

Safety and Hazard Information

N,N'-Bis(acryloyl)cystamine is classified as a hazardous substance and requires careful handling to minimize exposure and ensure laboratory safety. The GHS classification and associated hazard and precautionary statements are summarized below.

GHS Classification

Hazard Class	Category	Reference(s)
Skin Corrosion/Irritation	2	[1]
Serious Eye Damage/Eye Irritation	2	[1]
Specific target organ toxicity — single exposure	3	[1]

Hazard and Precautionary Statements

Type	Code	Statement	Reference(s)
Hazard Statements	H315	Causes skin irritation.	[1]
H319		Causes serious eye irritation.	[1]
H335		May cause respiratory irritation.	[1]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1]
P264		Wash face, hands and any exposed skin thoroughly after handling.	[1]
P271		Use only outdoors or in a well-ventilated area.	[1]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[1]
P302 + P352		IF ON SKIN: Wash with plenty of soap and water.	[1]
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[1]
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact	[1]

lenses, if present and easy to do. Continue rinsing.

P312 Call a POISON CENTER or doctor if [1] you feel unwell.

P362 + P364 Take off contaminated clothing and wash it [1] before reuse.

P403 + P233 Store in a well-ventilated place. Keep [1] container tightly closed.

P501 Dispose of contents/container to an approved waste [1] disposal plant.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **N,N'-Bis(acryloyl)cystamine** and ensuring the safety of laboratory personnel.

Personal Protective Equipment (PPE)

When handling **N,N'-Bis(acryloyl)cystamine**, the following personal protective equipment should be worn:

- Eye/Face Protection: Chemical safety goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: A NIOSH-approved dust mask or respirator is recommended, especially when handling the powder form.

Engineering Controls

Work with **N,N'-Bis(acryloyl)cystamine** should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust. An eyewash station and safety shower should be readily accessible.

Storage

Store **N,N'-Bis(acryloyl)cystamine** in a tightly sealed container in a freezer at -20°C.[\[5\]](#) It should be stored under an inert atmosphere to prevent degradation.[\[4\]](#) Keep away from strong oxidizing agents.[\[4\]](#)

Spills and Disposal

In case of a spill, avoid generating dust. Sweep up the spilled solid material and place it in a suitable, closed container for disposal.[\[1\]](#) Waste material is considered hazardous and should be disposed of in accordance with local, state, and federal regulations.[\[1\]](#)

First Aid Measures

In the event of exposure to **N,N'-Bis(acryloyl)cystamine**, the following first aid procedures should be followed immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[1\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If skin irritation persists, call a physician.[\[1\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[\[1\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[\[1\]](#)

Experimental Protocols

N,N'-Bis(acryloyl)cystamine is primarily used as a reversible cross-linker in polyacrylamide gel electrophoresis (PAGE). The following is a representative protocol for its use.

Preparation of a Dissolvable Polyacrylamide Gel

This protocol is adapted from general PAGE protocols and incorporates the specific use of **N,N'-Bis(acryloyl)cystamine**.

Materials:

- Acrylamide/Bis-acrylamide stock solution (e.g., 40%)
- **N,N'-Bis(acryloyl)cystamine** (BAC)
- Tris-HCl buffer
- Ammonium persulfate (APS), 10% solution
- N,N,N',N'-Tetramethylethylenediamine (TEMED)
- Deionized water

Procedure:

- Prepare the Gel Solution: In a small beaker or conical tube, combine the acrylamide/bis-acrylamide stock solution, Tris-HCl buffer, and deionized water to the desired final concentrations and volume.
- Add the Cross-linker: Add **N,N'-Bis(acryloyl)cystamine** to the gel solution. A common ratio for DNA purification is 12:1 (w/w) of acrylamide to BAC.^[2]
- Initiate Polymerization: Degas the solution for 15-20 minutes. Add 10% APS and TEMED to initiate polymerization. The amounts of APS and TEMED may need to be optimized depending on the desired polymerization time.
- Cast the Gel: Immediately after adding the initiators, pour the gel solution between the glass plates of the electrophoresis apparatus. Insert the comb and allow the gel to polymerize for at least 30-60 minutes at room temperature.

- Run the Electrophoresis: Once the gel has polymerized, it is ready for sample loading and electrophoresis according to standard protocols.

Dissolution of the Polyacrylamide Gel and Sample Recovery

Materials:

- Tris-Borate-EDTA (TBE) buffer, pH 8.3
- Dithiothreitol (DTT) or another suitable reducing agent

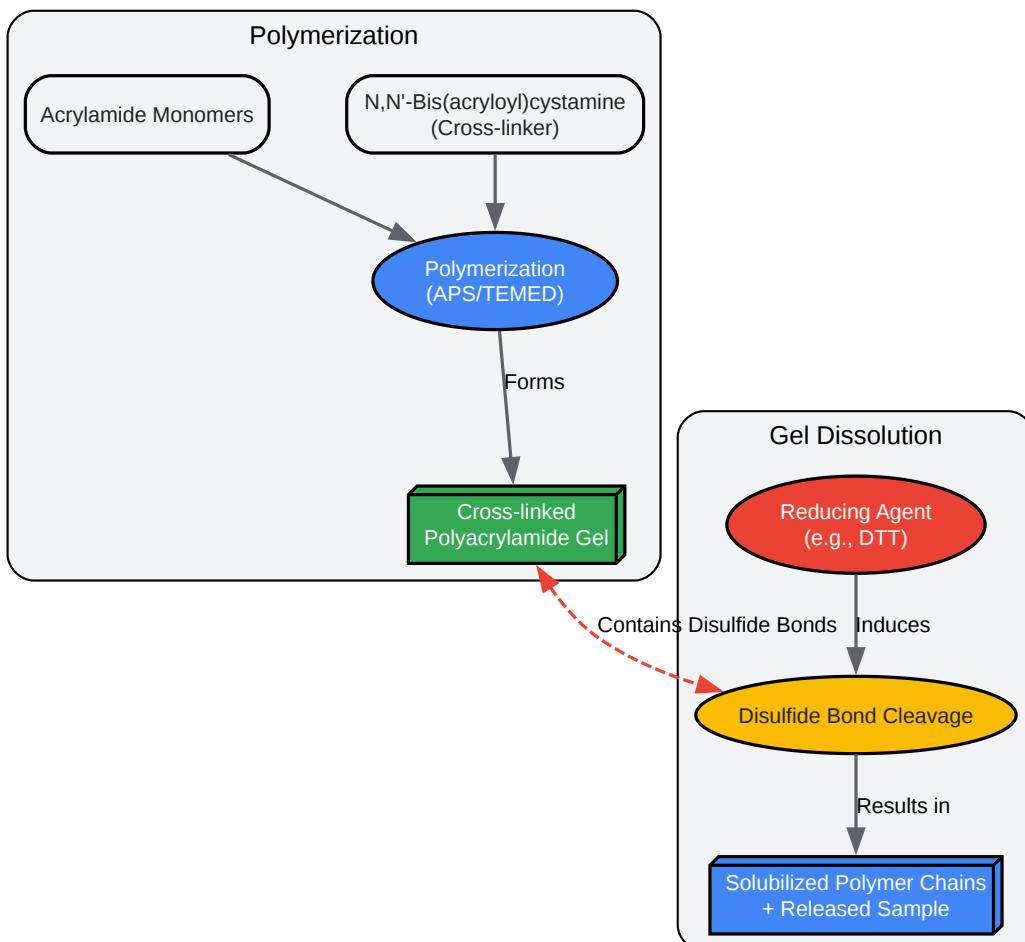
Procedure:

- Excise the Gel Slice: After electrophoresis, visualize the bands of interest using an appropriate staining method and excise the desired gel slice.
- Prepare the Dissolution Buffer: Prepare a solution of 100 mM DTT in TBE buffer (pH 8.3).
- Dissolve the Gel: Place the excised gel slice in a microcentrifuge tube. Add the dissolution buffer. A 1-gram slice of a 4% gel will dissolve in approximately 5 mL of the dissolution buffer in under 30 minutes at room temperature.^[2] Agitation can facilitate the dissolution process.
- Sample Recovery: Once the gel is completely dissolved, the sample of interest can be recovered from the solution using standard techniques such as ethanol precipitation for nucleic acids or dialysis for proteins.

Mechanism of Action and Logical Relationships

As **N,N'-Bis(acryloyl)cystamine** is a synthetic chemical and not known to be involved in biological signaling pathways, the following diagram illustrates its mechanism of action as a reversible cross-linker, a key logical relationship in its application.

Mechanism of N,N'-Bis(acryloyl)cystamine as a Reversible Cross-linker

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Caption: Reversible Cross-linking Mechanism of **N,N'-Bis(acryloyl)cystamine**.

Conclusion

N,N'-Bis(acryloyl)cystamine is a valuable tool for researchers in various scientific disciplines due to its reversible cross-linking properties. Adherence to the safety guidelines, proper handling procedures, and a thorough understanding of its chemical properties are paramount for its safe and effective use in the laboratory. This guide provides a comprehensive resource to assist researchers, scientists, and drug development professionals in achieving these objectives.

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